

4-Bromo-2,6-dimethylanisole CAS number and structure

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Compound of Interest

Compound Name: 4-Bromo-2,6-dimethylanisole

Cat. No.: B076157

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Technical Guide: 4-Bromo-2,6-dimethylanisole

Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of **4-Bromo-2,6-dimethylanisole**, a key chemical intermediate. It details the compound's chemical identity, including its CAS number and structure, and summarizes its physicochemical properties. This document includes a plausible experimental protocol for its synthesis, based on established chemical principles for the bromination of activated aromatic compounds. Furthermore, it presents available spectroscopic data and visualizations to aid in its identification and use in research and development, particularly in the synthesis of more complex molecules for pharmaceutical and agrochemical applications.

Chemical Identity and Structure

4-Bromo-2,6-dimethylanisole, also known as 5-Bromo-2-methoxy-m-xylene, is an aromatic ether. The presence of the bromine atom and the methoxy group makes it a versatile intermediate for various organic syntheses, including the formation of carbon-carbon and carbon-heteroatom bonds, which are crucial in the development of new chemical entities.^{[1][2]}

CAS Number: 14804-38-7^{[1][3][4][5][6]}

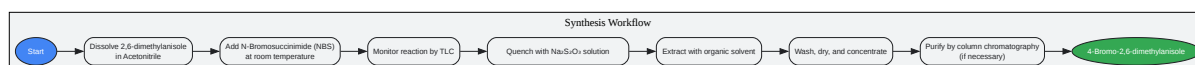
Molecular Formula: $C_9H_{11}BrO$ [1][3][7]

Molecular Weight: 215.09 g/mol [1][3][7]

Synonyms: 5-Bromo-2-methoxy-m-xylene, 5-Bromo-2-methoxy-1,3-dimethylbenzene [2][4]

Chemical Structure

The structure of **4-Bromo-2,6-dimethylanisole** consists of a benzene ring substituted with a methoxy group, two methyl groups at positions 2 and 6, and a bromine atom at position 4.



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